

Introduction: Unveiling a Compact Fused-Ring Heterocycle

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Compound of Interest

Compound Name: *Phenanthro[4,5-bcd]thiophene*

Cat. No.: *B031099*

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Phenanthro[4,5-bcd]thiophene is a polycyclic aromatic hydrocarbon (PAH) distinguished by the integration of a thiophene ring across the bay region of a phenanthrene framework. This unique fusion results in a compact, rigid, and planar molecular architecture with an extensive π -conjugated system. As a member of the fused-thiophene family, it is an electron-rich compound of significant interest in materials science and organic electronics.[1] The electronic properties of such molecules are intrinsically linked to the delocalization of π -electrons across the fused rings and the participation of sulfur's d-orbitals, which facilitates efficient charge transfer.[1]

This guide provides a comprehensive overview of the core fundamental properties of **phenanthro[4,5-bcd]thiophene**, synthesizing available literature to offer insights into its structure, synthesis, and electronic characteristics. The objective is to equip researchers with the foundational knowledge required to explore its potential in advanced applications, such as organic semiconductors, emitters in organic light-emitting diodes (OLEDs), and components in organic photovoltaics (OPVs).

Molecular Structure and Computed Properties

The identity of **phenanthro[4,5-bcd]thiophene** is defined by its specific arrangement of 14 carbon atoms, 8 hydrogen atoms, and a single sulfur atom, leading to the molecular formula $C_{14}H_8S$. [2][3][4] Its compact structure is also known by several synonyms, including Tribenzothiophene and 4,5-Epithiophenanthrene.[5]

The fundamental identifiers and computed physicochemical properties, which are crucial for database searches, theoretical modeling, and preliminary experimental design, are summarized below.

Diagram: Chemical Structure of Phenanthro[4,5-bcd]thiophene

Caption: 2D structure of Phenanthro[4,5-bcd]thiophene.

Table 1: Core Identifiers and Computed Molecular Properties

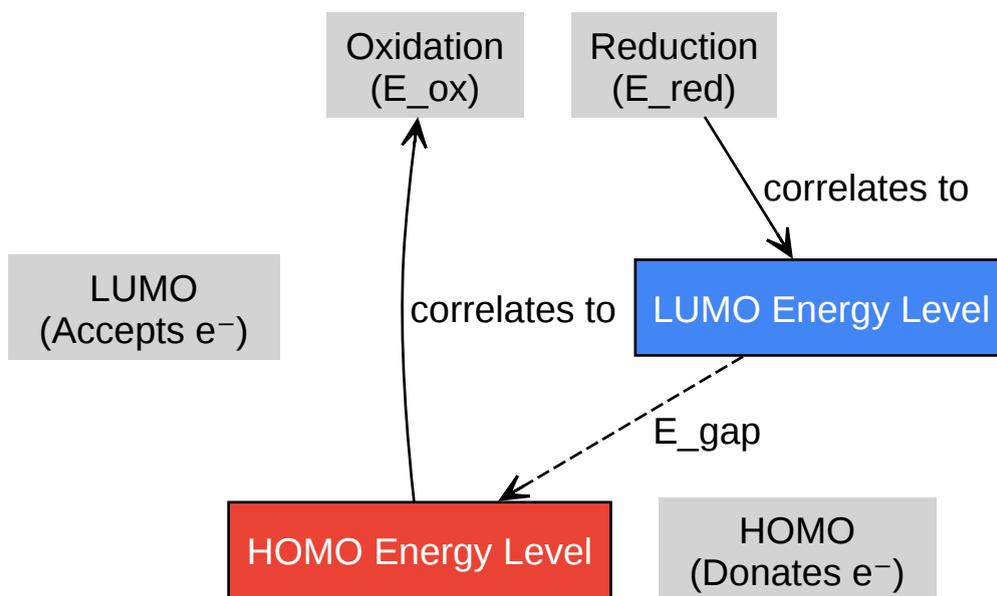
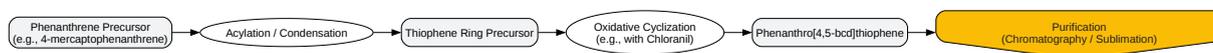
Property	Value	Source(s)
Molecular Formula	C₁₄H₈S	[2][4][6]
Molecular Weight	208.28 g/mol	[2][4][6]
CAS Number	30796-92-0	[2][3][4]
IUPAC InChIKey	VFUBXBLVICASPS-UHFFFAOYSA-N	[2][3]
Monoisotopic Mass	208.03467143 Da	[5][6]
XLogP3-AA (Predicted)	4.9	[5][7]
Topological Polar Surface Area	28.2 Å ²	[5][6]
Heavy Atom Count	15	[5][6]

| Complexity (BCI) | 236 [[5][6] |

Synthesis and Purification

The synthesis of **phenanthro[4,5-bcd]thiophene** was notably described by Tedjamulia et al. in 1983. The general strategy involves the construction of a suitable phenanthrene precursor followed by a cyclization step to form the fused thiophene ring. Understanding this pathway is crucial for obtaining the material for further study.

Diagram: Synthetic Workflow



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Sources

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